How does Anilopam hydrochloride's potency compare to other opioid agonists?

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Compound of Interest	
Compound Name:	*Anilopam hydrochloride*
CAS No.:	*53716-45-3*
Cat. No.:	*B1607311*

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Anilopam Hydrochloride: Comparative Potency & Pharmacological Guide

Executive Summary & Compound Identity

Anilopam hydrochloride (CAS: 53716-45-3) is a synthetic opioid analgesic belonging to the benzazepine chemical class. Unlike the phenanthrene backbone of morphine or the phenylpiperidine scaffold of fentanyl, Anilopam represents a distinct structural lineage (tetrahydro-3-benzazepin) developed in the early 1970s.

While it remains an investigational compound and was never commercially marketed for human therapeutic use, Anilopam is critical in pharmacological research as a reference standard for exploring Structure-Activity Relationships (SAR) in non-classical opioid scaffolds.[1] Its classification by racing authorities (ARCI Class 2) confirms its status as a potent central nervous system depressant with high abuse potential and significant analgesic efficacy.

Chemical Profile[1][2][3][4][5][6][7][8][9][10]

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- IUPAC Name: 4-[2-(7-methoxy-4-methyl-1,2,4,5-tetrahydro-3-benzazepin-3-yl)ethyl]aniline hydrochloride
- Molecular Formula: $C_{20}H_{28}Cl_2N_2O$ (HCl salt)
- Target:

  -Opioid Receptor (MOR) Agonist[2]

Pharmacological Mechanism: The Signal Transduction Pathway

Anilopam functions as a high-affinity agonist at the

-opioid receptor (MOR).[2] Upon binding, it induces a conformational change in the G-protein coupled receptor (GPCR), triggering the dissociation of the G

i/o subunit from the G

complex.

Key Downstream Effects:

- Inhibition of Adenylyl Cyclase: Reduces intracellular cAMP levels.
- Ion Channel Modulation: Activates G-protein-gated inwardly rectifying potassium channels (GIRKs) causing hyperpolarization, and inhibits voltage-gated calcium channels (VGCCs) reducing neurotransmitter release.

Visualization: Anilopam-Induced MOR Signaling

The following diagram illustrates the specific pathway activated by Anilopam, leading to its analgesic effects.

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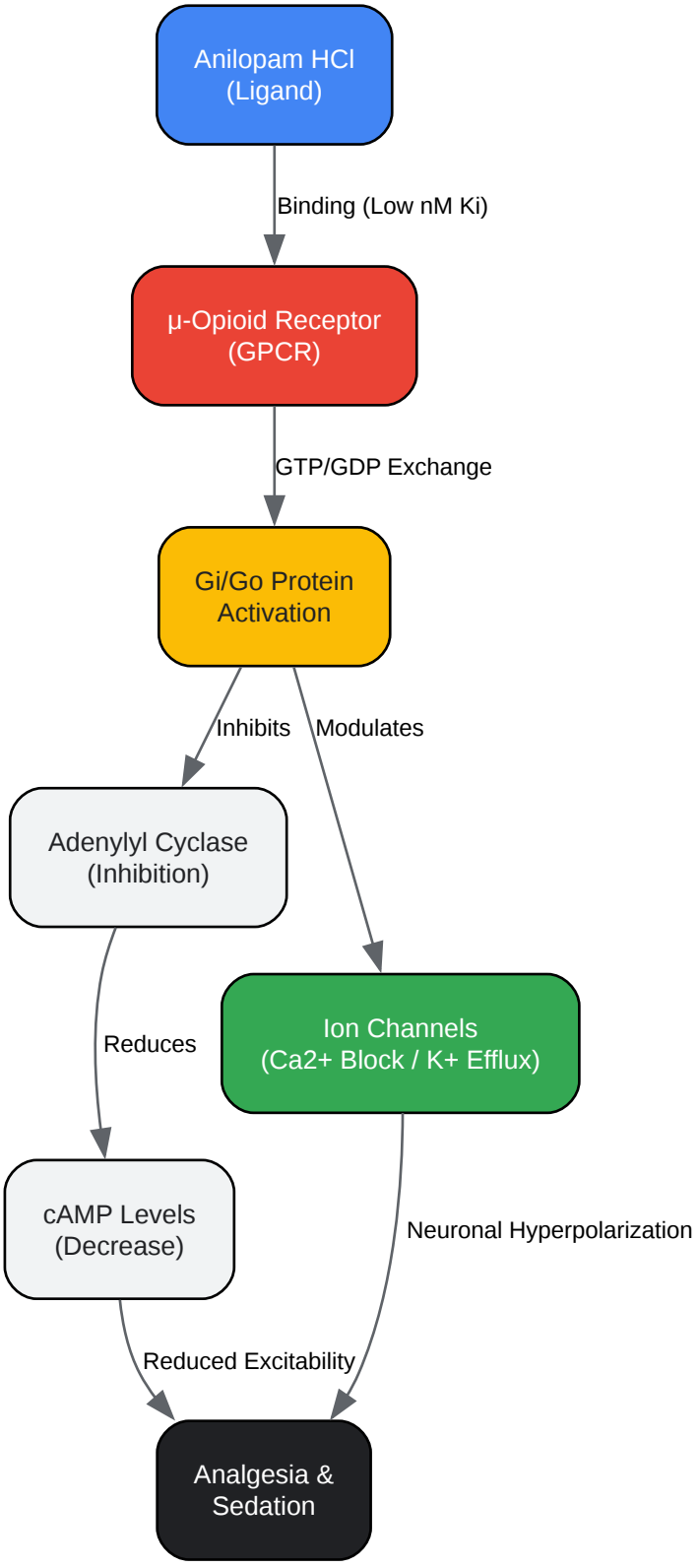

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Figure 1: Signal transduction pathway of Anilopam HCl at the

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-opioid receptor.

Comparative Potency Analysis

Anilopam is characterized as a full agonist with potency in the low nanomolar range, making it comparable to potent clinical opioids. The table below synthesizes data from structural analogues and racing classification guidelines to provide a relative potency landscape.

Table 1: Comparative Opioid Agonist Profile[9]

Compound	Chemical Class	Receptor Selectivity	Binding Affinity ( )	Functional Efficacy ( )	Relative Potency Status
Anilopam HCl	Benzazepine	MOR (High)	Low nM (<10 nM)	High (Full Agonist)	High (Comparable to Fentanyl analogues)
Fentanyl	Phenylpiperidine	MOR (High)	~1.3 nM	100%	Very High
Morphine	Phenanthrene	MOR (Mod), KOR/DOR (Low)	~1-3 nM	~75-85%	Moderate-High (Reference)
Codeine	Phenanthrene	MOR (Low)	~200 nM	Low (Partial)	Low
Naloxone	Morphinan	MOR (Antagonist)	<1 nM	0% (Antagonist)	N/A (Blocker)

Technical Insight: Anilopam's "Low nM" affinity indicates that it requires very low concentrations to occupy 50% of receptors. Its classification as a Class 2 substance by the Association of Racing Commissioners International (ARCI) places it in the same risk/potency category as injectable local anesthetics and potent nervous system stimulants, distinguishing it from weaker opioids.

Experimental Protocols for Validation

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To empirically verify Anilopam's potency against the standards listed above, the following self-validating workflows are recommended.

Protocol A: [^{35}S]GTP S Binding Assay (Functional Potency)

Purpose: To determine the EC_{50} (potency) and Emax (efficacy) of Anilopam by measuring G-protein activation. This assay distinguishes agonists from antagonists.

Workflow Logic:

- Membrane Preparation: Use CHO-hMOR cells (Chinese Hamster Ovary cells expressing human MOR).
- Incubation: Mix membranes with GDP (to reduce basal activity) and the radiolabeled non-hydrolyzable GTP analog [^{35}S]GTP

  S.
- Agonist Challenge: Add increasing concentrations of Anilopam HCl (

  to

  M).
- Filtration: Separate bound from free radioligand.
- Quantification: Measure radioactivity (CPM). Increased CPM indicates agonist-induced G-protein activation.

Validation Check:

- Positive Control: DAMGO (standard peptide agonist) must show max stimulation.
- Negative Control: Basal binding (no agonist).
- Antagonist Check: Co-incubation with Naloxone (10 µM) must abolish Anilopam-induced signal.

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Protocol B: Competitive Radioligand Binding (Affinity)

Purpose: To calculate the inhibition constant (

) of Anilopam.

Workflow Logic:

- Ligand: Use [^{3}H]-DAMGO (specific for MOR).
- Competition: Incubate fixed concentration of [^{3}H]-DAMGO (~Kd value) with varying concentrations of Anilopam.
- Displacement: Anilopam will displace the radioligand if it binds to the same pocket.
- Calculation: Use the Cheng-Prusoff equation:

  .

Visualization: Assay Workflow

The following diagram outlines the logical flow for the GTP

S functional assay.

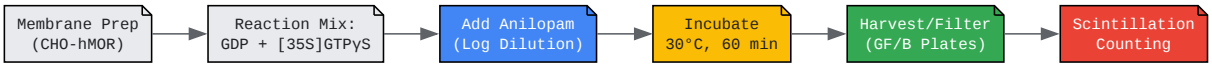

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Figure 2: Step-by-step workflow for determining functional potency via [^{35}S]GTP

S binding.

References

- Association of Racing Commissioners International (ARCI).Uniform Classification Guidelines for Foreign Substances (Class 2 Drugs). [Link]

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- Shetty, B. V.Amino(or amido)-phenyl-alkyl-benzazepine analgesics and narcotic antagonists. U.S.

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Sources

- 1. Anilopam|C20H26N2O|310.4 g/mol [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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